

## Technical Support Center: Improv

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## Compound of Interest

Compound Name: (S)-2-(1,4-dioxan-2-yl)acetic acid

Cat. No.: B8728473

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Welcome to the technical support center for dioxane synthesis. This guide is designed for researchers, chemists, and process development professionals. This resource provides in-depth, experience-driven answers to common challenges encountered during dioxane synthesis, such as protecting group for 1,2- and 1,3-diols.<sup>[1][2][3]</sup>

## Foundational Principles: The Mechanism of Acetalization

Understanding the reaction mechanism is the first step to effective troubleshooting. The formation of a 1,3-dioxane is an acid-catalyzed acetalization reaction. To drive the reaction to the dioxane product, the equilibrium must be shifted to the product side. The primary way to accomplish this is by removing the water that is formed as a byproduct.

The general mechanism proceeds as follows:

- **Protonation of the Carbonyl:** The acid catalyst protonates the carbonyl oxygen of the aldehyde or ketone, making the carbonyl carbon more electrophilic.
- **Nucleophilic Attack by Diol:** One of the hydroxyl groups of the diol acts as a nucleophile, attacking the activated carbonyl carbon. This forms a hemiacetal intermediate.
- **Proton Transfer & Water Elimination:** A proton transfer occurs, followed by the elimination of a water molecule to form an oxocarbenium ion. This step is reversible.
- **Intramolecular Cyclization:** The second hydroxyl group of the diol attacks the oxocarbenium ion in an intramolecular fashion, forming the six-membered dioxane ring.
- **Deprotonation:** The final step is the deprotonation of the cyclic intermediate to regenerate the acid catalyst and yield the final dioxane product.

Caption: Simplified mechanism for acid-catalyzed 1,3-dioxane formation.

## Troubleshooting Guide & FAQs

This section addresses the most common issues encountered during dioxane synthesis in a question-and-answer format.

### Category 1: Low Conversion and Yield

Q1: My reaction has stalled with low conversion to the dioxane product. What are the most likely causes and how can I fix them?

A1: Low conversion is almost always tied to the reversible nature of the reaction. The primary culprit is inefficient water removal. If water is not removed, the reaction will stall.

Troubleshooting Steps:

- **Enhance Water Removal:**
  - **Dean-Stark Apparatus:** This is the standard and most effective method.<sup>[4]</sup> Ensure your solvent forms an azeotrope with water (e.g., toluene, benzene).
  - **Chemical Dehydrating Agents:** If a Dean-Stark apparatus is not feasible, use a water scavenger. Molecular sieves (4Å) are effective, as are orthophosphoric acid.<sup>[7][8]</sup>
- **Re-evaluate Your Catalyst:**

- Catalyst Choice: Both Brønsted acids (like p-toluenesulfonic acid (p-TSA) or sulfuric acid) and Lewis acids (like  $\text{BF}_3 \cdot \text{OEt}_2$ ) can be used.[4][9] For [10][11]
- Catalyst Loading: Insufficient catalyst will result in a slow reaction. A typical loading for p-TSA is 0.1-5 mol%. However, excessive acid can promote side reactions.
- Check Reactant Stoichiometry: While a 1:1 ratio of diol to carbonyl is theoretically required, using a slight excess (1.1-1.5 equivalents) of the less expensive reactant can improve selectivity.

Catalyst Type	Examples	Advantages
Brønsted Acid	p-TSA, $\text{H}_2\text{SO}_4$ , CSA	Inexpensive
Lewis Acid	$\text{BF}_3 \cdot \text{OEt}_2$ , TMSOTf, $\text{Ce}(\text{OTf})_3$	Effective
Solid Acid	Amberlyst-15, Zeolites, Montmorillonite K10	Easily Recycled [10]

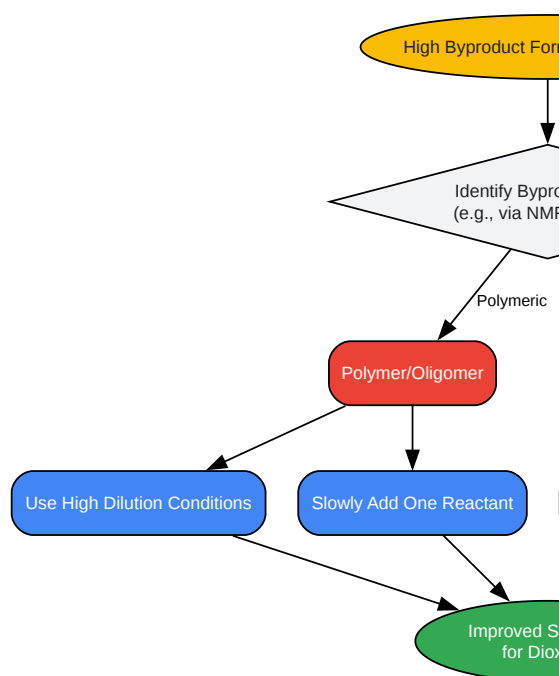
## Category 2: Byproduct Formation

Q2: My reaction is producing significant byproducts, such as polymers or what appears to be a dehydrated diol. How can I improve the selectivity?

A2: This is a common problem, especially with di-tertiary 1,3-diols or when using harsh reaction conditions.[12] The key is to favor the intramolecular ring-closing step.

Common Side Reactions & Solutions:

- Polymerization/Oligomerization: This occurs when the diol or carbonyl compound reacts with itself or the hemiacetal intermediate in an intermolecular fashion.
  - Solution: Use high dilution conditions to favor the intramolecular ring-closing step. Another effective technique is the slow addition of one of the reactants.
- Diol Dehydration: Under strongly acidic conditions and high temperatures, 1,3-diols can undergo acid-catalyzed dehydration to form unsaturated aldehydes or ketones.
  - Solution:
    - Lower the Temperature: Operate at the minimum temperature required for efficient water removal.
    - Use a Milder Catalyst: Switch from a strong acid like  $\text{H}_2\text{SO}_4$  to p-TSA or a solid acid catalyst.[5][10]



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Caption: Decision workflow for minimizing byproduct formation.

### Category 3: Product Instability and Purification

Q3: I seem to be losing my product during the workup or purification steps. What could be causing this decomposition?

A3: The dioxane product is an acetal, which is stable under neutral and basic conditions but labile to acid.[2][17] If the acid catalyst is not completely removed, it can cause degradation of the product in water.[18]

Best Practices for Workup and Purification:

- Thoroughly Quench the Acid: Before extraction, wash the reaction mixture with a mild base to neutralize the acid catalyst. A saturated aqueous solution of sodium bicarbonate is a good choice.
- Minimize Contact with Water: After the neutralization wash, perform subsequent washes with brine (saturated NaCl solution) to remove the bulk of the water.
- Choose the Right Purification Method:
  - Distillation: If your product is thermally stable and volatile, distillation is an excellent choice.
  - Flash Column Chromatography: Standard silica gel is slightly acidic and can cause degradation of highly sensitive dioxanes.[21][22]
    - Mitigation Strategy: Deactivate the silica gel by preparing the slurry in an eluent containing a small amount of a non-nucleophilic base, such as triethylamine.

### Optimized General Protocol for Dioxane Synthesis

This protocol provides a robust starting point for the formation of a 1,3-dioxane using a Dean-Stark apparatus.

Materials:

- 1,3-Diol (1.0 equiv)
- Aldehyde or Ketone (1.1 equiv)
- p-Toluenesulfonic acid monohydrate (p-TSA, 0.01-0.02 equiv)
- Toluene (or another suitable azeotroping solvent)
- Saturated aq. NaHCO<sub>3</sub> solution
- Brine (Saturated aq. NaCl)
- Anhydrous Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>
- Organic solvent for extraction (e.g., Ethyl Acetate, Dichloromethane)

Procedure:

- Setup: Assemble a round-bottom flask with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser.
- Charging the Flask: To the flask, add the 1,3-diol, the aldehyde/ketone, p-TSA, and enough toluene to ensure the mixture can be stirred effectively.
- Reaction: Heat the mixture to reflux. Water will begin to collect in the arm of the Dean-Stark trap as an azeotrope with toluene. Continue refluxing until the reaction is complete.
- Cooling and Quenching: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel.
- Workup:

- Wash the organic layer with saturated  $\text{NaHCO}_3$  solution to neutralize the p-TSA.[24] Check the pH of the aqueous layer to ensure it is neutral or
- Wash the organic layer with brine to remove excess water.
- Separate the organic layer and dry it over anhydrous  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ .[25]
- Isolation: Filter off the drying agent and concentrate the organic solvent using a rotary evaporator.
- Purification: Purify the crude product by distillation or flash column chromatography as required. For acid-sensitive products, use deactivated silica

## References

- Application Notes: Dioxane Ring as a Protecting Group for Diols in Synthesis. Benchchem. [URL: [https://vertexaisearch.cloud.google.com/groundirredirect/AUZIYQF8foiGoB034mxcRkxrw6lcoDzJE6eo2pAbST61I4ZCO\\_iOHDqTybsex7JEXeR5ytQvuemkYfYlB9o3ZY18HK\\_CMOVz1iWZJ4SIFg7amMeteWmqAJRTr73HAKOIcj9Y9nwcTd4SygtGaOXa1ieG64SrmZxnoVhaGubFGQOs=](https://vertexaisearch.cloud.google.com/groundirredirect/AUZIYQF8foiGoB034mxcRkxrw6lcoDzJE6eo2pAbST61I4ZCO_iOHDqTybsex7JEXeR5ytQvuemkYfYlB9o3ZY18HK_CMOVz1iWZJ4SIFg7amMeteWmqAJRTr73HAKOIcj9Y9nwcTd4SygtGaOXa1ieG64SrmZxnoVhaGubFGQOs=)]
- Application Notes and Protocols: cis-1,4-Dioxane-2,3-diol as a Protecting Group for Diols. Benchchem. [URL: <https://vertexaisearch.cloud.google.c31XXcGCfbvmtZN3b4HKX1waRNaddkoNlZqCdxkyAMosIGSBCD4qUG3kZotPvd5qhQMK9BrY66yheuewtZ1U6KdNgDmJSjh2ARa7VU8MkMdna4d95K2u8eSd>]
- Acid-catalyzed and Thermal Cleavage Reactions of Di-tertiary-1,3-diols. Journal of the American Chemical Society. [URL: <https://vertexaisearch.clcRPFexAZft1M0qTr4qgHk8G9ZLfvvsoXJ1gfvUDJVIs272aCGo3Y2tx7sH5HYa77Ik6xmQ7ouF1wLJBu4gYmssbtVRmZlp1tnuBQQVPO9wijnWrtw=:>]
- 1,3-Dioxanes, 1,3-Dioxolanes. Organic Chemistry Portal. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQE-zSKyI0yj5FWhSY3Ls5r276FYXHVplcTxlAwaKFrTj\\_E054w5oHys4sF1IMFvjiCm9R4qoDh\\_mPCG0ukrqQiF7w22SHZyFjeB6NZWKKIYMZNEO7Rg4afPERu](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQE-zSKyI0yj5FWhSY3Ls5r276FYXHVplcTxlAwaKFrTj_E054w5oHys4sF1IMFvjiCm9R4qoDh_mPCG0ukrqQiF7w22SHZyFjeB6NZWKKIYMZNEO7Rg4afPERu)]
- 1,4-Dioxane is made commercially by the acid-catalyzed condensation... Pearson+. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-rWtYsZrCpifFDoxCBR5CgHsCUYG0W1Hr\\_JuKzHUBXsQY\\_7fayBrlwddJQkrVNXpaw3620GpN2dMP12h98brj13P3BOWJTKd9hmt4a9qNerGZvOVt](https://vertexaisearch.cloud.google.com/grounding-api-rWtYsZrCpifFDoxCBR5CgHsCUYG0W1Hr_JuKzHUBXsQY_7fayBrlwddJQkrVNXpaw3620GpN2dMP12h98brj13P3BOWJTKd9hmt4a9qNerGZvOVt)]
- Purification of Organic Compounds by Flash Column Chromatography. Organic Syntheses. [URL: [https://vertexaisearch.cloud.google.com/groundiirhToS0rgYXsKV313xRFbu0ZpL8fbiffYbSmKfJuSovaeinPY6t0d0TrGpFBjVLNrcR9UOwsg5lQrO08FTcz5tz\\_nSNdsZaf7XkdjAe2MVFPjGwvYFoid4O](https://vertexaisearch.cloud.google.com/groundiirhToS0rgYXsKV313xRFbu0ZpL8fbiffYbSmKfJuSovaeinPY6t0d0TrGpFBjVLNrcR9UOwsg5lQrO08FTcz5tz_nSNdsZaf7XkdjAe2MVFPjGwvYFoid4O)]
- Organic Syntheses Procedure. Organic Syntheses. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHO4exoqu9usDyK\\_xcARxdtF\\_o3zFN6JsRHkO3m60TFVvkzmZWAW\\_LcmiPL8rsUhpCRuX-d5bg==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHO4exoqu9usDyK_xcARxdtF_o3zFN6JsRHkO3m60TFVvkzmZWAW_LcmiPL8rsUhpCRuX-d5bg==)]
- Technical Support Center: Optimizing Reaction Conditions for 5,5-Dichloro-1,3-dioxane. Benchchem. [URL: <https://vertexaisearch.cloud.google.corzv4IKemM6K8vo4Be4wRS8xccOkAmpitGU0v1f4mDEL3qnrSPtRV7lqKMEL-1a4zBjPKgClhJdvQ97dugQLY3WTMzVGrIFymIrLswWg3kTvL1E6dW>]
- Mechanism of the Degradation of 1,4-Dioxane in Dilute Aqueous Solution Using the UV/Hydrogen Peroxide Process. Environmental Science & Tec\_IIV\_UX9XpP5pLL4fdSpA\_hHTzCFzR3vCclgbZ872FQMhV1t3K7woi\_qoMTn3IG\_xJMh8KPL-SX-pC671hD1yALM1Rh-7rq37NjgDXv5dmWv16Gpzi6EtOxllmne1eoag873Oliido30x52UTCckw=]
- Q61P There are three dioxane isomers:... Vaia. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF-aryoudPoLU8uYAIaTXtIFLKSQRMAX71ZJGW6pH2xMXc1ltog4RdQIMx9HFq9QbndWe9Na1fR0btVG2tSh2qR7ckbNMN9faARRnDs\\_S1IUFGB6yrki-dHXI2tjUWIM2](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF-aryoudPoLU8uYAIaTXtIFLKSQRMAX71ZJGW6pH2xMXc1ltog4RdQIMx9HFq9QbndWe9Na1fR0btVG2tSh2qR7ckbNMN9faARRnDs_S1IUFGB6yrki-dHXI2tjUWIM2)]
- Chromatography: The Solid Phase. University of Rochester. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFRUBWvHGzrE9fvLVEO5FLDQ6doRV9aelRWR273IkHPOK1SW4zdU7eDYokJWd9q-FIfAkzgAuZkEeloZ3mzXHjvhQ28Y47e-XrJt6iPFIOx0ivZ7XaFCZ85v>]
- Acetal Protecting Group & Mechanism. Total Synthesis. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHogAFLBDz9VFWNxfKOL-2aEho4DWy5AFoG2Qs4Bklc=>]
- Synthesis and Biological Activity of New 1,3-Dioxolanes as Potential Antibacterial and Antifungal Compounds. Molecules. [URL: [https://vertexaiseaMLxuDjmxXRWtghDxCamnkGi40f8CVBK0qnK14CPDNB4MRdvyCbbG\\_kMx6Xxxh4tReTpliViDw\\_7pnjih5sCfmNDvohxq9dp2dsNJGBtZyQ=](https://vertexaiseaMLxuDjmxXRWtghDxCamnkGi40f8CVBK0qnK14CPDNB4MRdvyCbbG_kMx6Xxxh4tReTpliViDw_7pnjih5sCfmNDvohxq9dp2dsNJGBtZyQ=)]
- Synthesis of 1,3-dioxolanes. Organic Chemistry Portal. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFSLE4SYRt5kiOawvI3x\\_N0bBc03AFmzEs3W9gxrD4euqYoUKIRxPS5REVWQ4R\\_WjINXKz043mwt3GtrL6tJM17pqx0xTZEDKbOoA-6zmZEVANZ11KyXlArS5](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFSLE4SYRt5kiOawvI3x_N0bBc03AFmzEs3W9gxrD4euqYoUKIRxPS5REVWQ4R_WjINXKz043mwt3GtrL6tJM17pqx0xTZEDKbOoA-6zmZEVANZ11KyXlArS5)]
- An - oven-dried, 500-mL, three-necked, round-bottomed flask. Organic Syntheses Procedure. [URL: [https://vertexaisearch.cloud.google.com/grounz1OgKJhE3Dr8ioOawYgTSFchfjagPOYT8cfSz1NmLoQ6wiKQP5o\\_pQXAhMwlojh8TYkzARnlwYNIURidCluseGVOCpMvY0qKcC8Aop1VIMc1ftJfM](https://vertexaisearch.cloud.google.com/grounz1OgKJhE3Dr8ioOawYgTSFchfjagPOYT8cfSz1NmLoQ6wiKQP5o_pQXAhMwlojh8TYkzARnlwYNIURidCluseGVOCpMvY0qKcC8Aop1VIMc1ftJfM)]
- Protection of Carbohydrate - Formation of Acetals between diols. Studocu. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AlEXgZVkk57PKnahkMDHpBfeWAGEhwjLkl=>]
- Product Class 8: 1,3-Dioxanes, 1,3-Dioxepanes, and Larger-Ring O/O Acetals. Science of Synthesis. [URL: [https://vertexaisearch.cloud.google.corUxNYPbYObSDnsbDUH6BZTT7H7jEx2XJ3E0DK\\_2S8YSv78HTjHzgNGITT2VGtZ2JgKuOIJ0CuF\\_J2UFjbxhwxNjQOQyXjO67WDcipsFF6bAXM2C](https://vertexaisearch.cloud.google.corUxNYPbYObSDnsbDUH6BZTT7H7jEx2XJ3E0DK_2S8YSv78HTjHzgNGITT2VGtZ2JgKuOIJ0CuF_J2UFjbxhwxNjQOQyXjO67WDcipsFF6bAXM2C)]
- A plausible mechanism for the synthesis of 1,3-dioxolanes from the reaction of 1,2-diols and ketones using GO. ResearchGate. [URL: [https://vertexanXUzjGfbbTDUXSiUQp8eahN4uu21EKyVMvyY1xZEQy802xsHwDOViuO3\\_RyPLnqr2OEPD2j8miahYE1xxk-N5KvRF6pyenZAGImVfd5k0jU9Qf21](https://vertexanXUzjGfbbTDUXSiUQp8eahN4uu21EKyVMvyY1xZEQy802xsHwDOViuO3_RyPLnqr2OEPD2j8miahYE1xxk-N5KvRF6pyenZAGImVfd5k0jU9Qf21)]
- Reaction Work-up- Purify, Isolate Product.mov. YouTube. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGKFA1e52gKp6agQCOB1kuUFS9d1IMzmmgFHE89OcCRKPTVWifGIAeOz40I4ZbGPBg5MWR4IdVb\\_hjcmeEns32qZAY5f3ooJkRA=](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGKFA1e52gKp6agQCOB1kuUFS9d1IMzmmgFHE89OcCRKPTVWifGIAeOz40I4ZbGPBg5MWR4IdVb_hjcmeEns32qZAY5f3ooJkRA=)]
- 1,3-Dioxanes, 1,3-Dioxolanes. Scribd. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGkMSsD-GqkvUdu69kzVtRt5bEJdDHGYQFnDq8qnQXkw75OwqANERqKLvmGpr3LH56wOvxx9Sy6FzmQae4RgC44127iWSqWwFED5zclCzYUWIQGNayJakXpWFXyxb-UGF>]
- How to synthesis 1,4-Dioxane?. ChemicalBook. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFMTXNvjyq7wa9k3:gBNq9UH42jwyLleWUSGv0Svxq1XxaQ5deK4VTUym4iC2PxAASWGAwzSRreLDSyXJKGfbTjudj1C0GEiaSk8UzPFHgsP1Y6jfZPKiBvS0jjq6HA9qQf>]

- Degradation pathways of 1,4-dioxane in biological and advanced oxidation processes. Deswater. [URL: <https://vertexaisearch.cloud.google.com/grtSMCZswa6Jh14u-8W3tKo7trKpSdYgocllfRKHU16dfZ5kCrkMIKszqAkmyfn1nBORqttv0kAO4hpu0dMyquuw==>]
- Kinetics of the Acid Hydrolysis of Diethoxymethane in Dioxane-Water Mixtures. SciSpace. [URL: [https://vertexaisearch.cloud.google.com/groundingivAOoztxyfGFu1aEnrdnNJvRwJyYOU659wV17-B\\_pT3oAVkAL2IRByezthFGXUhiCaJ05x5s9VfAlYsLjK0efMh8mwJZq8ElzwwBvx6PguYvndg==](https://vertexaisearch.cloud.google.com/groundingivAOoztxyfGFu1aEnrdnNJvRwJyYOU659wV17-B_pT3oAVkAL2IRByezthFGXUhiCaJ05x5s9VfAlYsLjK0efMh8mwJZq8ElzwwBvx6PguYvndg==)]
- Acid-Catalyzed Dehydration of 1,3-Butanediol into Green 1,3-Butadiene: Process Concept and Techno-Economic Assessment. Industrial & Engineering 71BRwgbwv9VtQQmOiDq17GGzYvql8a8c-vVNnFnE2Jdn2f1jFDnpdwH829T3jXjNL9heQoGTdcdgWPJhuAqBJStDMWaVGV1i1Zq11bf2AvtJee3W5t
- Synthesis of Dioxane from Acetylene. YouTube. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH7d4d3mSTQcT\\_q\(CNzT7OGq2tYulFOnaohZ1eNgtpaSvKgPfuWNgKXGpMY1IndgmUFRS96jaBiburmxe5PhjtFboAFI07S6WHeGPXak=\)](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH7d4d3mSTQcT_q(CNzT7OGq2tYulFOnaohZ1eNgtpaSvKgPfuWNgKXGpMY1IndgmUFRS96jaBiburmxe5PhjtFboAFI07S6WHeGPXak=))]
- Q5P 1,4-Dioxane is made commercially... Vaia. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGeJg7VxhISbqOqv9f3dnfuuEdtYr8\\_gzavr1WKc\\_adldvZfmgGeN8XK\\_33dzE7jh0KH3C0KiLgyi6yC4x4gMwH32vpgaloR1N2-4Wzt6N\\_\\_I2oXvTTqtP7g0IN9FRAEfeikHP\(z46BDVDPDnxD3bjw\\_YtFrGpT\)](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGeJg7VxhISbqOqv9f3dnfuuEdtYr8_gzavr1WKc_adldvZfmgGeN8XK_33dzE7jh0KH3C0KiLgyi6yC4x4gMwH32vpgaloR1N2-4Wzt6N__I2oXvTTqtP7g0IN9FRAEfeikHP(z46BDVDPDnxD3bjw_YtFrGpT))]
- Synthesis of 1-4 Dioxane. YouTube. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFP8pmbAodItIFskbx6JtTGOyJ9iOhK5rXAAmq\\_zMIQCIHmAw92WKBnEYUofEEiQS03fxFE=](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFP8pmbAodItIFskbx6JtTGOyJ9iOhK5rXAAmq_zMIQCIHmAw92WKBnEYUofEEiQS03fxFE=)]
- What product is obtained when the following vicinal diol is heated in an acidic solution?. Pearson. [URL: [https://vertexaisearch.cloud.google.com/grixDPjgEzsY1mVoloqWkV4KRJUDgM9FryWZk2KDEteQAlc7WNLXRZAnL9GCssXq-OE2QWO6MvxVKR13DowzDwn9JKFvpFD6V5kUpBMzOJ4t\(CA4mwCkQVSXnOxpfk2TOjGBjUWkA\\_uqeGoHpUZw==\)](https://vertexaisearch.cloud.google.com/grixDPjgEzsY1mVoloqWkV4KRJUDgM9FryWZk2KDEteQAlc7WNLXRZAnL9GCssXq-OE2QWO6MvxVKR13DowzDwn9JKFvpFD6V5kUpBMzOJ4t(CA4mwCkQVSXnOxpfk2TOjGBjUWkA_uqeGoHpUZw==))]
- Chromatographic Isolation of Sensitive Compounds: Challenges and Solutions. Technology Networks. [URL: [https://vertexaisearch.cloud.google.ccqtKo1VknX\\_zRmAK85e4dVt0Jz4tJoluEDqevjvR9r2f0G22gCpjNaNGD\\_bSp28bcqPPsEHQSpdp16zBCg-IUXOILdgyyADLtkXmg4IDYMonpgtTU5](https://vertexaisearch.cloud.google.ccqtKo1VknX_zRmAK85e4dVt0Jz4tJoluEDqevjvR9r2f0G22gCpjNaNGD_bSp28bcqPPsEHQSpdp16zBCg-IUXOILdgyyADLtkXmg4IDYMonpgtTU5)]
- Enantioselective Epoxidation of Allylic Alcohols. Organic Syntheses. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQ\\_V9vMw\\_YbTHDozCP8K3bq5HZXvs5-PEe8a9](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQ_V9vMw_YbTHDozCP8K3bq5HZXvs5-PEe8a9)]
- Effective Production of Selected Dioxolanes by Sequential Bio- and Chemocatalysis Enabled by Adapted Solvent Switching. ChemCatChem. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFibYM9o8mGjVqm56KRPOHuvGLVhfqkVhVh3F44p\\_jBzbednHoR3Ln4rxBVfzolDdvcJmB1AFDENze07NzjvpTxK2Nr1Ah2MzTjNDpfeAKcldMZeis10\\_8Rk1gsk6g2au3c5JVH\\_qSKgK1C7X28Xs3r3Z02eVWUlmwABpYmRA74h6FmWTPHJ0BEmMfoiTMFSQgkCC\\_jqYJuQB0](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFibYM9o8mGjVqm56KRPOHuvGLVhfqkVhVh3F44p_jBzbednHoR3Ln4rxBVfzolDdvcJmB1AFDENze07NzjvpTxK2Nr1Ah2MzTjNDpfeAKcldMZeis10_8Rk1gsk6g2au3c5JVH_qSKgK1C7X28Xs3r3Z02eVWUlmwABpYmRA74h6FmWTPHJ0BEmMfoiTMFSQgkCC_jqYJuQB0)]
- Oxetan-3-ols as 1,2-bis-Electrophiles in a Brønsted-Acid-Catalyzed Synthesis of 1,4-Dioxanes. Organic Letters. [URL: [https://vertexaisearch.cloud.VkXuJ3wSHqNAzGBdo3ES0nDX1zcRMZT282Cz1mZ9NPHDFuBf-eZMb\\_T1oRA3AlnOD0EMC2b2Ym29cG3I42uprPE35IMz-TJ5-PW10pWPKu1v](https://vertexaisearch.cloud.VkXuJ3wSHqNAzGBdo3ES0nDX1zcRMZT282Cz1mZ9NPHDFuBf-eZMb_T1oRA3AlnOD0EMC2b2Ym29cG3I42uprPE35IMz-TJ5-PW10pWPKu1v)]
- 1,4-Dioxane. Wikipedia. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF3Ex\\_zPFj\\_ZvqY-Jn1Z5WMsUJk8odezwm](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF3Ex_zPFj_ZvqY-Jn1Z5WMsUJk8odezwm)]
- Application of acetone acetals as water scavengers and derivatization agents prior to the gas chromatographic analysis of polar residual solvents in redirect/AUZIYQGb8lhF0Q9LpBTCJAyEYjSnqSJCfmezDJlxCiXE7AMv\_Luavpjl4CMRhzKH09rDkt1FTIeY3XVNHtj7Z-zOI\_YTd52-eJd8bZvFYDcVtv
- Faster and Greener Chemical Reaction Workup Using Silicone Elastomer-Coated Glass Powders. ACS Omega. [URL: [https://vertexaisearch.cloud563kBIANJwsL3Nbam6Yyel2irriozuBz3AtnrHz5kGu7lO7lOz0CdMgyA9JnyRBiKHTMmgCGjs3PQWVTrGdxM9Nrijt1GiwXa663qQhduOR\\_i5YdF-9F](https://vertexaisearch.cloud563kBIANJwsL3Nbam6Yyel2irriozuBz3AtnrHz5kGu7lO7lOz0CdMgyA9JnyRBiKHTMmgCGjs3PQWVTrGdxM9Nrijt1GiwXa663qQhduOR_i5YdF-9F)]
- ZnAIMCM-41: a very ecofriendly and reusable solid acid catalyst for the highly selective synthesis of 1,3-dioxanes by the Prins cyclization of olefins redirect/AUZIYQEC7dwrD7xs9pSGdX4h3tOMSLm6OspwvdYDBSBp4ALyMjirDpVKPLjDkuwMJsChX4jWOaplyWVqhP1J1uKX4zXnjxBh3zYyYZF
- An efficient synthesis of 1,3-dioxane-4,6-diones. Heterocyclic Letters. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIY\(C2LJGE2wVFHmVNGiOJ00G8f0Avg1EsaxRcBX2tzo6hq7m6GgKZR=\)](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIY(C2LJGE2wVFHmVNGiOJ00G8f0Avg1EsaxRcBX2tzo6hq7m6GgKZR=))]
- Anti-1,3-diols by Addition of Dialkylzinc Reagents to 4-Acetoxy-1,3-dioxanes. The Journal of Organic Chemistry. [URL: [https://vertexaisearch.cloud.mw7dRtYAfyeXtXqCZkGwxinZKowLjLuuycjL9Rtp6sU3lAGw-pfA02\\_ctsleiHpBeP2O4irT4VcJqB2s7rH](https://vertexaisearch.cloud.mw7dRtYAfyeXtXqCZkGwxinZKowLjLuuycjL9Rtp6sU3lAGw-pfA02_ctsleiHpBeP2O4irT4VcJqB2s7rH)]
- Dimethyl Acetals. Organic Chemistry Portal. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFIKsQatvwl-pQjCYRReLuaXEUNfUzKAYwiX2ROKIL0QfT34q7OouirmgwFGfm85QRCRxxwQKR7FBWl9zu5m1vJjIKarbOMP8zjUXwamuWooUGQ=>]
- Product Class 9: 1,4-Dioxanes. Science of Synthesis. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFmiJE8O8JSZW\\_ark9pSbN6ZTjYghhWRrJfw4TnprTJKBuAY2DER69gY6y3y\\_dzXeXclyo9iwGSNKEDDQS0u0zKzEWaRw4bcHw](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFmiJE8O8JSZW_ark9pSbN6ZTjYghhWRrJfw4TnprTJKBuAY2DER69gY6y3y_dzXeXclyo9iwGSNKEDDQS0u0zKzEWaRw4bcHw)]
- Application of acetone acetals as water scavengers and derivatization agents prior to the gas chromatographic analysis of polar residual solvents in redirect/AUZIYQEt2oKowqTOxqHoxWrVnKJylCJL2\_njmpcb1-jctLo91EV1jQfSAGuaq6SQpCu9kk-7ahqTppNyKZeKncXjKANFZCs1IULAIJHJ\_ISMIPZ4jJ3B4cWod8x1wnGj8mq3f69\_gUmCsvhO6ZjsjWKxmHwWBY7m8citm9HxFR1cJoXDbqyn6Yz89yB3RvBBykZF2iRyut4Xv55XMzTUQU2QzI
- Dehydration of diols catalyzed by CeO2. ResearchGate. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFRuUxnRwEutQetRzYz2hP7fldJ9ekE3xnJOK7fPIXRmcbDpLwely4DtG8K9kFngGeaZJoDIV\\_X6Pll\\_zFEBmzuT0uEHY4jz658fwtgzfrkOav6JY4s6holW\\_nRKEC](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFRuUxnRwEutQetRzYz2hP7fldJ9ekE3xnJOK7fPIXRmcbDpLwely4DtG8K9kFngGeaZJoDIV_X6Pll_zFEBmzuT0uEHY4jz658fwtgzfrkOav6JY4s6holW_nRKEC)]
- Theory of Aqueous Workup. University of York. [URL: <https://vertexaisearch.cloud.google>].
- What's all the fuss about 1,4-Dioxane?. tks publisher. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH\\_Slkeq3Vkmthjh3N\\_oUT0MZHd84Eo6rYVfig0zWmLiLaxrCCrxOkB3HL3RZvH0uPfyOj44xXvbUbc4KtCZEGNOXM6gzZAnlnldC7ln8EELrFXSNqCHyloC8O307](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH_Slkeq3Vkmthjh3N_oUT0MZHd84Eo6rYVfig0zWmLiLaxrCCrxOkB3HL3RZvH0uPfyOj44xXvbUbc4KtCZEGNOXM6gzZAnlnldC7ln8EELrFXSNqCHyloC8O307)]
- Purine and Related Compound Purification Strategies. Teledyne. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGR6ayykPDPyYhAEXM\\_yZmum79zxcLTgq1NuVE3XQpyDleFtxM15V3kpepJlBhSDjRTt8OEBVUHlml9bco2VmErtaUSgK6K3FAJmb2VVzRxHzjvSfC](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGR6ayykPDPyYhAEXM_yZmum79zxcLTgq1NuVE3XQpyDleFtxM15V3kpepJlBhSDjRTt8OEBVUHlml9bco2VmErtaUSgK6K3FAJmb2VVzRxHzjvSfC)]
- Isolation and purification of acid-labile carotenoid 5,6-epoxides on modified silica gels. Phytochemical Analysis. [URL: [https://vertexaisearch.cloud.\(BfGBxHTJhJ7PBRsR8MGypLaGheQzrLS91F05J2i-B4tvolSchyn2Q2h7i0XEdgBiidii-rCPd\\_pVEqjiNK\)](https://vertexaisearch.cloud.(BfGBxHTJhJ7PBRsR8MGypLaGheQzrLS91F05J2i-B4tvolSchyn2Q2h7i0XEdgBiidii-rCPd_pVEqjiNK))]
- 4.7: Reaction Work-Ups. Chemistry LibreTexts. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFtV5KznoMquDA6T7W9GxNoX4oID9Q3FFgYehHik2UcQAG3trtmthw1mE9JTAEgfcndJGu5uP\\_QNQhKSHseLxaDRMoPggAlcR4aNgJn3pWQyM-2vgS0b6-HqzWwf2Vr7wuhDYAFD7H23L-liGdzNvFaud03yogDAMIPuQ==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFtV5KznoMquDA6T7W9GxNoX4oID9Q3FFgYehHik2UcQAG3trtmthw1mE9JTAEgfcndJGu5uP_QNQhKSHseLxaDRMoPggAlcR4aNgJn3pWQyM-2vgS0b6-HqzWwf2Vr7wuhDYAFD7H23L-liGdzNvFaud03yogDAMIPuQ==)]
- Water-tolerant zeolite catalyst for the acetalisation of glycerol. RSC Publishing. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/Wfifw7paRqQSPyEAZHLDuIP4VWs\\_wYUt9v14Zw3mQoQYcvcci5uMfbFXB\\_g8ov\\_LEspD8oDy4h6gt5QQ==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/Wfifw7paRqQSPyEAZHLDuIP4VWs_wYUt9v14Zw3mQoQYcvcci5uMfbFXB_g8ov_LEspD8oDy4h6gt5QQ==)]

- New Strategy for the Synthesis of Some Valuable Chiral 1,3-Diols with High Enantiomeric Purity: New Organocatalyst, Asymmetric Aldol Reaction, [redirect/AUZIYQEKpww2AJLY2ovbnAfa\\_AqYTS5A7fDGqDUHDGPe0hS35wLUmpM0Bq9vLT00MhfRtmDp51v8b1wThRxnphlt8wMVvc7CZBqRE](https://doi.org/10.1039/C5PY00000A)

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1. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
  2. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
  3. Synthesis and Biological Activity of New 1,3-Dioxolanes as Potential Antibacterial and Antifungal Compounds - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
  4. 1,3-Dioxanes, 1,3-Dioxolanes [[organic-chemistry.org](https://organic-chemistry.org)]
  5. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
  6. Dimethyl Acetals [[organic-chemistry.org](https://organic-chemistry.org)]
  7. Application of acetone acetals as water scavengers and derivatization agents prior to the gas chromatographic analysis of polar residual solvent
  8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
  9. [chemtry.in](https://chemtry.in) [[chemtry.in](https://chemtry.in)]
  10. ZnAlMCM-41: a very ecofriendly and reusable solid acid catalyst for the highly selective synthesis of 1,3-dioxanes by the Prins cyclization of ole
  11. Water-tolerant zeolite catalyst for the acetalisation of glycerol - Green Chemistry (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
  12. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
  13. Anti-1,3-diols by Addition of Dialkylzinc Reagents to 4-Acetoxy-1,3-dioxanes - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
  14. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
  15. What product is obtained when the following vicinal diol is heated... | Study Prep in Pearson+ [[pearson.com](https://pearson.com)]
  16. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
  17. Thieme E-Books & E-Journals [[thieme-connect.de](https://thieme-connect.de)]
  18. [vaia.com](https://vaia.com) [[vaia.com](https://vaia.com)]
  19. Chemistry Teaching Labs - Theory of Aqueous Workup [[chemtl.york.ac.uk](https://chemtl.york.ac.uk)]
  20. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
  21. [orgsyn.org](https://orgsyn.org) [[orgsyn.org](https://orgsyn.org)]
  22. Chromatography [[chem.rochester.edu](https://chem.rochester.edu)]
  23. Isolation and purification of acid-labile carotenoid 5,6-epoxides on modified silica gels - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
  24. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
  25. Organic Syntheses Procedure [[orgsyn.org](https://orgsyn.org)]
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